

A Comparative Guide to (S)-(-)- and (R)-(+)-2-Acetoxypropionyl Chloride in Synthesis

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Compound of Interest

Compound Name: 2-Acetoxypropionyl chloride

Cat. No.: B1275879

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(S)-(-)-2-Acetoxypropionyl chloride and its enantiomer, **(R)-(+)-2-Acetoxypropionyl chloride**, are versatile chiral building blocks extensively utilized in modern asymmetric synthesis. Derived from L-lactic acid and D-lactic acid, respectively, these reagents are instrumental in the creation of enantiomerically pure pharmaceuticals, agrochemicals, and other fine chemicals. Their primary function is as chiral acylating agents, where the stereochemistry of the reagent dictates the stereochemical outcome of the reaction. This guide provides a detailed comparison of these two enantiomers, supported by experimental data and protocols, to aid researchers in selecting the appropriate reagent for their synthetic needs.

Physicochemical Properties

The enantiomeric relationship of (S)-(-) and (R)-(+)-2-acetoxypropionyl chloride means they share identical physical properties, with the exception of the direction in which they rotate plane-polarized light.

Property	(S)-(-)-2-Acetoxypropionyl chloride	(R)-(+)-2-Acetoxypropionyl chloride
CAS Number	36394-75-9	53636-19-4
Molecular Formula	C ₅ H ₇ ClO ₃	C ₅ H ₇ ClO ₃
Molecular Weight	150.56 g/mol	150.56 g/mol
Appearance	Colorless to light yellow liquid	Colorless to light yellow liquid
Boiling Point	50 °C at 5 mmHg[1]	Data not available, expected to be identical to (S)-enantiomer
Density	1.189 g/mL at 25 °C[1]	Data not available, expected to be identical to (S)-enantiomer
Refractive Index	n _{20/D} 1.423[1]	Data not available, expected to be identical to (S)-enantiomer
Optical Rotation [α]	-31° (c=4 in chloroform)[1]	+31° (expected, opposite to (S)-enantiomer)

Performance in Asymmetric Synthesis

The choice between the (S)- and (R)-enantiomer is critical as it directly influences the chirality of the final product. Their applications can be broadly categorized into three areas: as chiral building blocks, as reagents for kinetic resolution, and as chiral derivatizing agents.

As Chiral Building Blocks in Synthesis

As chiral synthons, these acyl chlorides introduce a stereocenter into an achiral molecule. A prominent example is the use of **(S)-(-)-2-acetoxypropionyl chloride** in the industrial synthesis of lopamidol, a non-ionic X-ray contrast agent.[2][3] In this synthesis, the (S)-enantiomer is crucial for forming the correct stereoisomer required for the drug's efficacy and safety profile.[2]

Conversely, **(R)-(+)-2-acetoxypropionyl chloride** is employed in the synthesis of other chiral pharmaceuticals and agrochemicals where the opposite stereochemistry is required.[4] Its use

allows for the efficient production of specific enantiomers, which can lead to improved bioactivity and selectivity of the final product.[4]

(R)-enantiomer Pathway

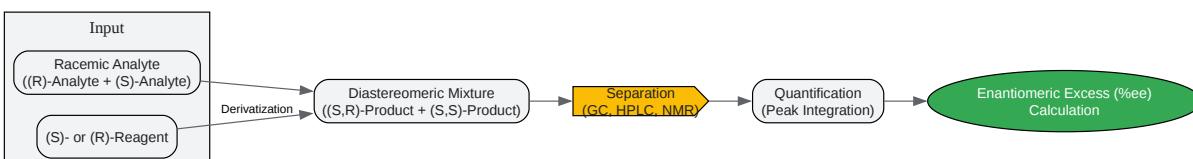
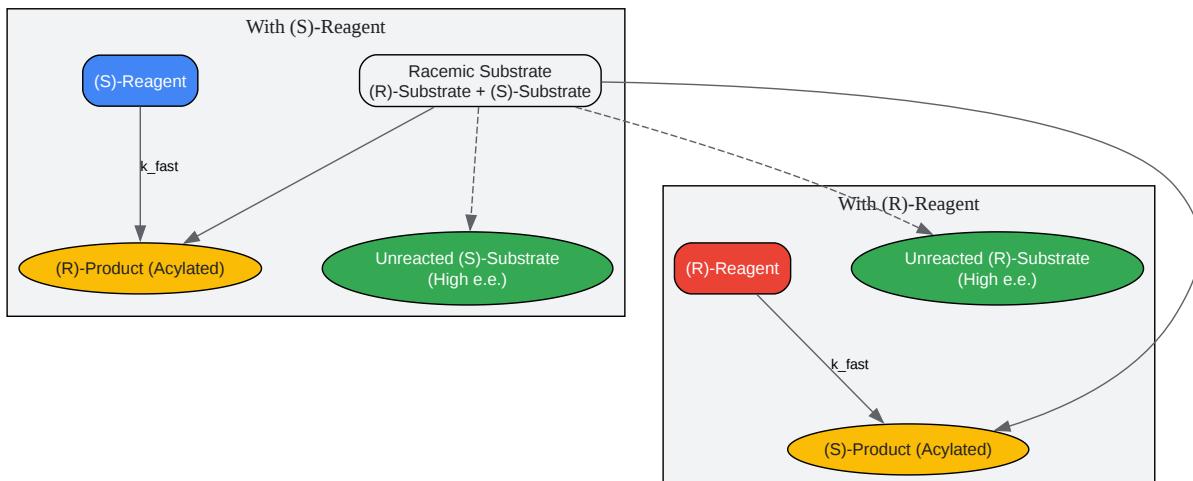
Achiral Substrate

(R)-Product
(e.g., Chiral API)**(R)-(+)-2-Acetoxy**
propionyl chloride

Acylation

(S)-enantiomer PathwayAchiral Substrate
(e.g., Iopamidol precursor)**(S)-Product**
(e.g., Iopamidol)**(S)-(-)-2-Acetoxy**
propionyl chloride

Acylation



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